Structure-activity relationship of substituted phenyl benzenesulfonates

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Compound of Interest

Compound Name:	*4-Formyl-2-methoxyphenyl benzenesulfonate*
CAS No.:	*384861-82-9*
Cat. No.:	*B2953107*

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Introduction: The Versatility of the Phenyl Benzenesulfonate Scaffold

The phenyl benzenesulfonate core structure, characterized by two phenyl rings linked by a sulfonate ester bridge (-SO_2-O-), serves as a foundational scaffold for a multitude of biologically active molecules. The inherent stability of the sulfonate linker, combined with the vast potential for substitution on both aromatic rings, allows for the fine-tuning of physicochemical and pharmacological properties. This adaptability has led to the development of derivatives with potent and selective activities, ranging from tubulin inhibitors for cancer therapy to novel agents for crop protection.[1][2][3] This guide will dissect the SAR for each major class of activity, offering a comparative framework based on robust experimental data.

General Synthesis of Substituted Phenyl Benzenesulfonates

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The principal synthetic route to this class of compounds is a straightforward and high-yielding Schotten-Baumann reaction. This involves the condensation of a substituted phenol with a substituted benzenesulfonyl chloride, typically in the presence of a base to neutralize the hydrochloric acid byproduct.[4][5] The choice of starting materials allows for systematic variation of substituents on both phenyl rings, making it an ideal strategy for developing compound libraries for SAR studies.

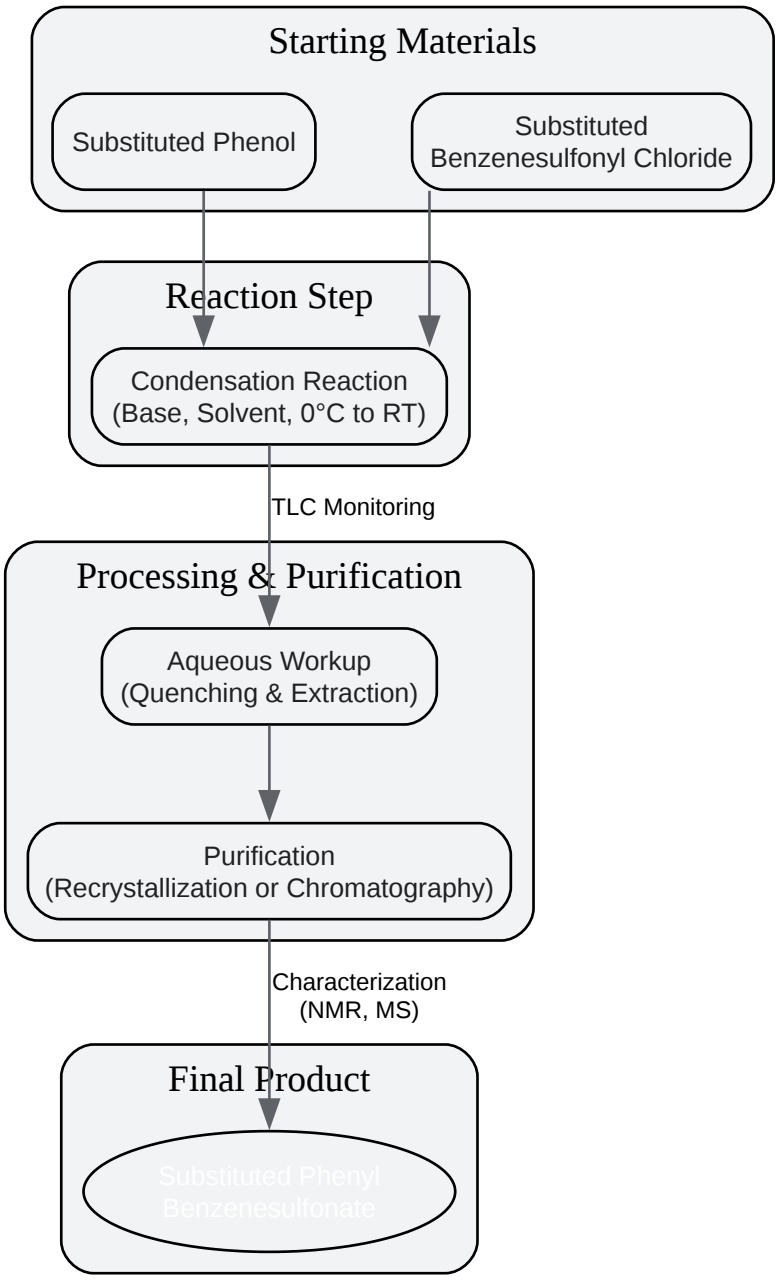
Experimental Protocol 1: General Synthesis

This protocol describes a representative synthesis of a substituted phenyl benzenesulfonate.

- Reactant Preparation: In a round-bottom flask, dissolve the substituted phenol (1.0 eq.) in a suitable solvent such as dichloromethane or pyridine.
- Base Addition: Add a base, such as triethylamine or pyridine (1.1-1.5 eq.), to the solution and stir at room temperature.
- Sulfonyl Chloride Addition: Slowly add a solution of the substituted benzenesulfonyl chloride (1.0 eq.) in the same solvent to the reaction mixture, typically at 0°C to control the exothermic reaction.
- Reaction Monitoring: Allow the mixture to warm to room temperature and stir for several hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Workup: Upon completion, quench the reaction with water. If using an organic solvent like dichloromethane, wash the organic layer sequentially with dilute HCl, saturated sodium bicarbonate solution, and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product is then purified, typically by recrystallization from a suitable solvent (e.g., ethanol) or by column chromatography on silica gel.[4]
- Characterization: Confirm the structure of the final product using spectroscopic methods such as ^{1}H-NMR, ^{13}C-NMR, and mass spectrometry.[6]

Synthesis Workflow Diagram

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Caption: General workflow for the synthesis of phenyl benzenesulfonates.

Anticancer Activity: A Tale of Two Mechanisms

Substituted phenyl benzenesulfonates have emerged as a promising class of anticancer agents, primarily acting through two distinct mechanisms: microtubule disruption and the induction of DNA damage.

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A. Tubulin Inhibitors Mimicking Combretastatin A-4

A significant body of research has focused on phenyl 4-(2-oxoimidazolidin-1-yl)benzenesulfonates (PIB-SOs), which act as potent inhibitors of tubulin polymerization.[1] These compounds were designed as bioisosteres of Combretastatin A-4 (CA-4), a powerful natural antimitotic agent, by replacing its trimethoxyphenyl ring with a phenylimidazolidin-2-one moiety.[1][7]

Structure-Activity Relationship Insights:

- The Imidazolidin-2-one Ring is Critical: The five-membered imidazolidin-2-one ring is essential for high antiproliferative activity. Expanding this ring to a six-membered tetrahydropyrimidin-2(1H)-one leads to a dramatic loss of potency, indicating a strict structural requirement for binding to the colchicine-binding site on β-tubulin.[1]

- The Sulfonate Bridge: The sulfonate ester linker is important for orienting the two phenyl-containing moieties. However, it can be successfully replaced with a sulfonamide group (-SO_2-NH-), a known bioisostere, which often retains or even enhances the antiproliferative activity.[7] This suggests the bridge's primary role is structural rather than direct interaction with the target.

- Substitution Patterns: The antiproliferative activity of these compounds is highly sensitive to the substitution pattern on both phenyl rings. The specific effects vary, but generally, modifications are aimed at optimizing binding within the colchicine pocket.

B. Inducers of DNA Double-Strand Breaks

A separate class of derivatives, N-phenyl ureidobenzenesulfonates (PUB-SOs) and N-phenyl amidobenzenesulfonates (PAB-SOs), exhibit anticancer effects by inducing replicative stress and DNA double-strand breaks (DSBs), leading to cell cycle arrest in the S-phase.[8][9]

Structure-Activity Relationship Insights:

- Urea vs. Amide Linker: Modification of the urea group on "Ring A" to an amide group (PAB-SOs) is well-tolerated and leads to compounds with potent antiproliferative activity in the submicromolar to low micromolar range.[8]

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- Alkyl Substituents: The nature of the alkyl substituent on the urea or amide nitrogen is crucial. For example, PAB-SOs with a propyl group and PUB-SOs with an ethyl group on Ring A exhibit the most potent activity.[9]

- Position of Substitution: Compounds substituted at the 4-position on Ring A are generally active across multiple cancer cell lines.[9]

Comparative Data: Antiproliferative Activity

The following table summarizes the 50% inhibitory concentration (IC_{50}) values for representative compounds against various human cancer cell lines.

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Compound Class	Representative Compound	Substituents	Target Cell Line	IC_{50} (μM)	Reference
PIB-SO	Compound 9	4-(2-oxoimidazolidin-1-yl) on Ring B; Unsubstituted Ring A	M21	<0.01	[1]
PIB-SO	Compound 16	4-(2-oxoimidazolidin-1-yl) on Ring B; 4-F on Ring A	M21	<0.01	[1]
PIB-SA	Compound 16	4-(2-oxoimidazolidin-1-yl) on Ring B; 4-F on Ring A	HT-1080	0.007	[7]
PUB-SO	SFOM-0046	4-(3-ethylureido) on Ring B; 2-ethyl on Ring A	HT-1080	0.60	[9]
PAB-SO	Compound 13	4-(3-propylamido) on Ring B; 4-propyl on Ring A	HT-1080	0.14	[9]
Benzenesulfonate	BS3	4-methyl on Ring B; 4-chloro on styryl moiety	K562	0.138	[10]

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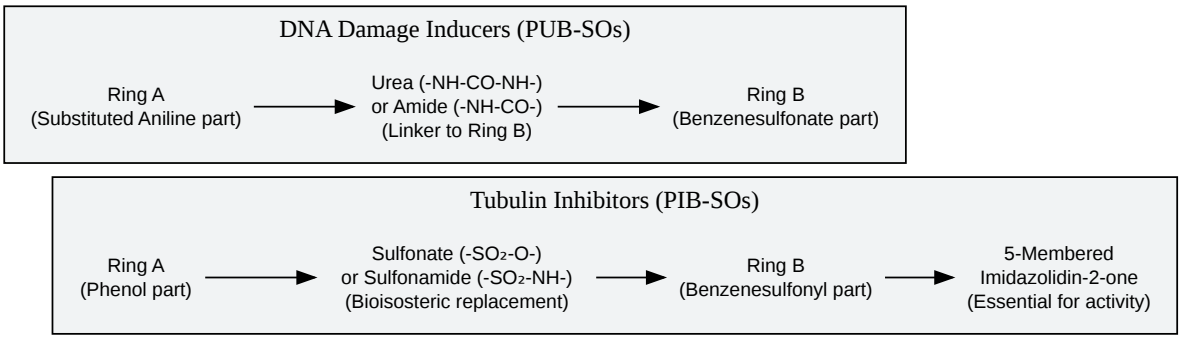
Experimental Protocol 2: In Vitro Antiproliferative Assay (Resazurin-Based)

This protocol is used to determine the IC_{50} values of test compounds.

- Cell Seeding: Seed human cancer cells (e.g., M21, HT-1080) in 96-well plates at an appropriate density (e.g., 2,500-5,000 cells/well) and incubate for 24 hours to allow for attachment.
- Compound Preparation: Prepare a stock solution of the test compound in DMSO. Create a series of serial dilutions in the cell culture medium to achieve the desired final concentrations.
- Cell Treatment: Remove the old medium from the wells and add 100 µL of the medium containing the various concentrations of the test compound. Include wells for vehicle control (DMSO) and untreated controls.
- Incubation: Incubate the plates for 72 hours under standard cell culture conditions (37°C, 5% CO_2).
- Viability Assessment: Add 20 µL of resazurin solution to each well and incubate for another 2-4 hours. The metabolic activity of viable cells reduces the blue resazurin to the pink, fluorescent resorufin.
- Data Acquisition: Measure the fluorescence or absorbance using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the vehicle control. Plot the viability against the log of the compound concentration and use a non-linear regression model to determine the IC_{50} value.[1]

SAR Diagram for Anticancer Agents

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Caption: Key pharmacophoric features for two classes of anticancer agents.

Antimicrobial Activity

While less extensively studied than their anticancer properties, certain substituted phenyl benzenesulfonates and related sulfonamides have demonstrated notable antimicrobial activity. The mechanism often involves the inhibition of essential metabolic pathways in microorganisms, such as folic acid synthesis.[6]

Structure-Activity Relationship Insights:

- Mimicking PABA: The presence of a methyl group at the 4-position of the phenyl ring in some benzenesulfonamide derivatives is thought to be crucial for activity. This structure may mimic p-aminobenzoic acid (PABA), a precursor for folic acid synthesis in bacteria, thereby acting as a competitive inhibitor.[6]

- Halogenation: The introduction of halogen atoms (e.g., chlorine, fluorine) into the phenyl ring of benzenesulfonyl hydrazone derivatives has been shown to significantly increase antibacterial activity, particularly against Gram-positive bacteria like Staphylococcus aureus. [11]

- Azo-Esters: A compound combining an azo group with the phenyl benzenesulfonate structure showed activity against S. aureus and Candida albicans, suggesting that

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incorporating additional functionalities can confer or enhance antimicrobial properties.[5]

Comparative Data: Antimicrobial Activity

The table below presents the Minimum Inhibitory Concentration (MIC) values for selected compounds against common microbial strains.

Compound ID	Substituents	Target Organism	MIC (µg/mL)	Reference
4h	N-propyl-2-{[(4-methylphenyl)sulfonyl]amino}	S. aureus	6.63	[6]
4a	N-propyl-2-{[(phenyl)sulfonyl]amino}	P. aeruginosa	6.67	[6]
4e	N-butyl-2-{[(4-methylphenyl)sulfonyl]amino}	A. niger	6.28	[6]
N/A	N-[3-(prop-1-yn-1-yl)phenyl] benzenesulfonamide	S. aureus	12.5	[12]
N/A	N-[3-(prop-1-yn-1-yl)phenyl] benzenesulfonamide	E. coli	25.0	[12]
24	2,4-dichloro-phenyl hydrazone	S. aureus	7.81-15.62	[11]

Experimental Protocol 3: Broth Microdilution for MIC Determination

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This is a standardized method for assessing antimicrobial susceptibility.[13][14]

- Inoculum Preparation: Culture the test microorganism (e.g., S. aureus) overnight. Dilute the culture in appropriate broth (e.g., Mueller-Hinton Broth) to achieve a standardized concentration of approximately 5 x 10^5 CFU/mL.
- Compound Dilution: In a 96-well microtiter plate, prepare two-fold serial dilutions of the test compound in the broth. The typical concentration range might be from 256 µg/mL down to 0.5 µg/mL.
- Inoculation: Add an equal volume of the standardized inoculum to each well, bringing the final bacterial concentration to the target density. Include a positive control (broth + inoculum, no compound) and a negative control (broth only).
- Incubation: Cover the plate and incubate at 37°C for 18-24 hours.
- MIC Determination: The MIC is defined as the lowest concentration of the compound that completely inhibits visible growth of the microorganism.[15] This can be assessed visually or by measuring the optical density with a plate reader.

Antimicrobial Susceptibility Testing Workflow

Caption: Workflow for Minimum Inhibitory Concentration (MIC) determination.

& 6. Agrochemical Applications: Herbicidal and Insecticidal Activity

The phenyl benzenesulfonate scaffold and its sulfonamide analogs are also prominent in the development of new agrochemicals.

Herbicidal Activity

Structure-Activity Relationship Insights:

- Alkyl vs. Aryl Sulfonamides: For certain classes like p-menth-3-en-1-sulfonamides, derivatives with alkyl sulfonamide groups showed significantly higher herbicidal activity than

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those with aryl groups. Potency peaked when the alkyl group contained three carbon atoms. [16]

- Electronic Effects: On aryl sulfonamide derivatives, the presence of electron-donating groups (e.g., methyl, methoxy) on the benzene or naphthalene rings enhanced herbicidal activity compared to electron-withdrawing groups (e.g., F, Cl, Br).[16]

- Specific Scaffolds: Substituted 3-(pyridin-2-yl)benzenesulfonamide derivatives have been identified as potent herbicides, with some compounds showing efficacy equivalent to commercial standards at low application rates.[2]

Insecticidal Activity

Structure-Activity Relationship Insights:

- Key Functional Groups: In a series of 4-(propargyloxy) benzenesulfonamide derivatives, the propargyloxy and sulfonamide moieties were identified as the primary active groups. Their mechanism is believed to involve disruption of the midgut epithelial cells.[3]

- Substituent Effects: The introduction of fluorine atoms was found to slightly increase insecticidal activity.[3] In a different series of diamide compounds, a methyl group at the 2-position of the phenyl ring conferred better insecticidal activity against Plutella xylostella than a methoxy group at the same position.[17]

Comparative Data: Agrochemical Efficacy

Activity	Compound ID	Target Species	Efficacy Metric	Value	Reference
Herbicidal	2f	E. crusgalli (root)	IC_{50}	0.17 mmol/L	[16]
Herbicidal	II7	Velvet leaf, etc.	Control	Efficient at 37.5 g/ha	[2]
Insecticidal	B2.5	M. separata	LC_{50}	0.235 mg/mL	[3]
Insecticidal	5a	M. separata	Activity	Excellent	[18]

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Experimental Protocol 4: Post-Emergence Herbicidal Pot Assay

This protocol evaluates the efficacy of compounds on established weeds.[19][20]

- Plant Cultivation: Grow target weed species (e.g., barnyard grass) in pots containing standard soil mix in a greenhouse or growth chamber.
- Treatment Preparation: Dissolve the test compound in a suitable solvent (e.g., acetone or DMF) and prepare aqueous spray solutions at various concentrations, typically including a surfactant like Tween-80.[19]
- Application: When the plants reach a specific growth stage (e.g., 2-3 leaf stage), apply the test solutions evenly to the foliage using a laboratory-grade sprayer. Include untreated and solvent-only controls.
- Evaluation: Keep the treated plants in the greenhouse for 14-21 days. Visually assess herbicidal injury (e.g., chlorosis, necrosis, stunting) as a percentage of control compared to the untreated plants. Fresh weight of the above-ground biomass can also be measured for a quantitative assessment.[19]

Experimental Protocol 5: Insecticidal Leaf-Dip Bioassay

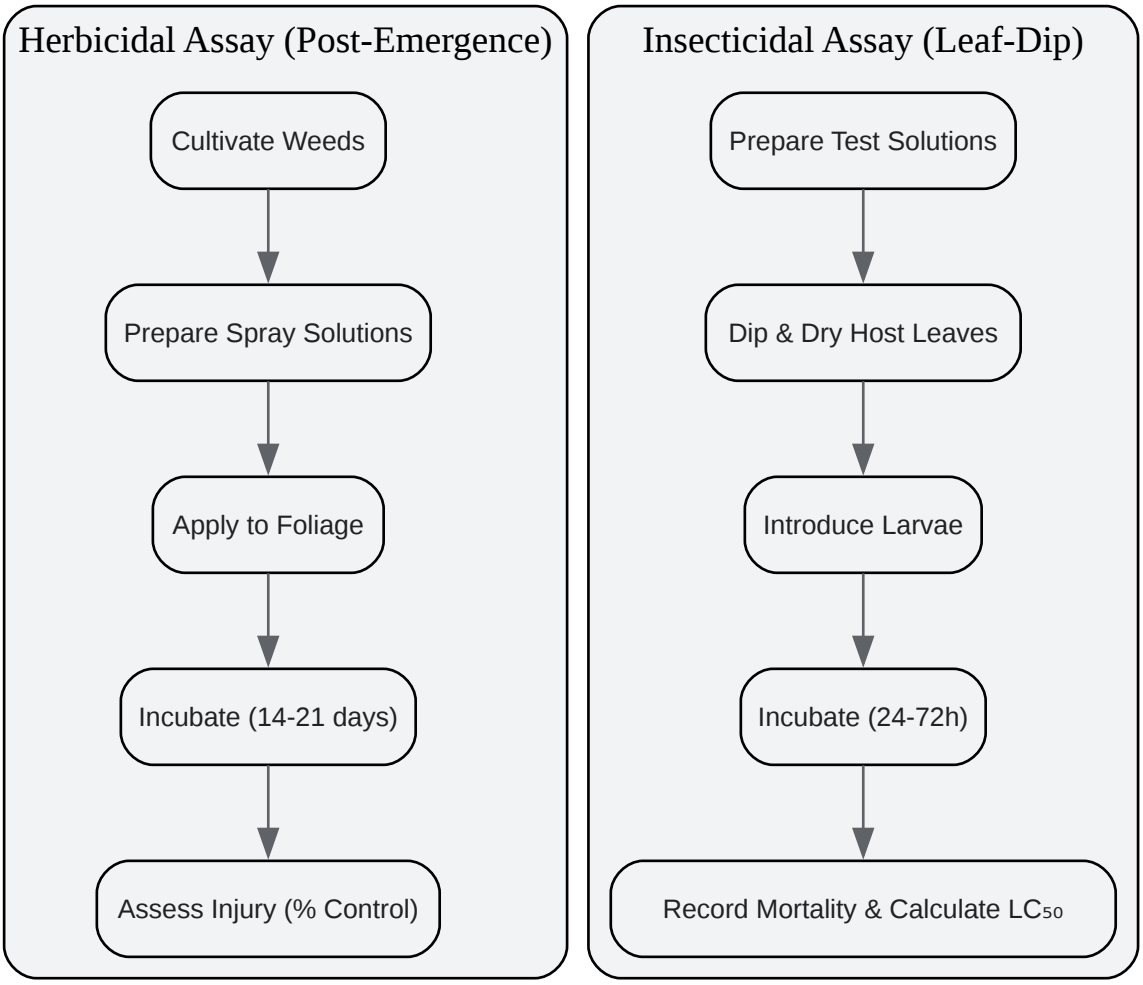
This method is standard for evaluating stomach poisons against foliage-feeding insects.[18][21]

- Solution Preparation: Prepare serial dilutions of the test compound in water, often with a small amount of surfactant (e.g., Tween-20) to ensure even coating.
- Leaf Treatment: Excise fresh leaves from the insect's host plant. Using forceps, dip each leaf into a test solution for 10-30 seconds. Allow the leaves to air-dry completely. Control leaves are dipped in the surfactant solution without the test compound.
- Bioassay Setup: Place one treated leaf in a Petri dish or ventilated container. Introduce a known number of larvae (e.g., 10-20 third-instar larvae) onto the leaf.
- Incubation: Maintain the containers in an incubator with controlled temperature, humidity, and photoperiod.

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- Data Collection: Record larval mortality at set intervals (e.g., 24, 48, 72 hours). Calculate the percentage of mortality for each concentration, correcting for any control mortality using Abbott's formula. Use probit analysis to determine the LC_{50} (the concentration that causes 50% mortality).[21]

Agrochemical Bioassay Workflow Diagram



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Caption: Comparative workflows for herbicidal and insecticidal bioassays.

Conclusion and Future Perspectives

The substituted phenyl benzenesulfonate scaffold is a remarkably productive platform for the discovery of novel bioactive compounds. The structure-activity relationships discussed herein

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demonstrate that subtle changes in substitution patterns can profoundly alter biological activity, shifting it from anticancer to antimicrobial or agrochemical applications.

- For anticancer agents, the focus remains on optimizing interactions with tubulin or developing more potent inducers of DNA damage. The interchangeability of the sulfonate and sulfonamide linkers provides a key avenue for modifying pharmacokinetic properties.
- In the antimicrobial space, there is significant potential to develop new agents by leveraging established SAR principles, such as mimicking essential bacterial metabolites or enhancing cell wall penetration through strategic halogenation.
- For agrochemicals, the SAR data suggests that tuning the electronic properties and steric bulk of substituents can lead to more potent and selective herbicides and insecticides.

Future research should focus on integrated approaches, combining computational modeling with high-throughput synthesis and screening to more rapidly explore the vast chemical space offered by this scaffold. A deeper understanding of the ADME (Absorption, Distribution, Metabolism, and Excretion) properties will also be critical in translating these potent compounds into viable therapeutic or commercial products.

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